

A Comparative Guide to the Thermoelectric Properties of Zinc Antimonide and Lead Telluride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc antimonide

Cat. No.: B077065

[Get Quote](#)

For researchers, scientists, and professionals in materials science and energy conversion, the selection of high-performance thermoelectric materials is paramount. This guide provides an objective comparison of two prominent mid-to-high temperature thermoelectric materials: **Zinc Antimonide** (ZnSb) and Lead Telluride (PbTe). The following sections detail their key thermoelectric performance metrics, the experimental protocols for their characterization, and the fundamental physical mechanisms governing their behavior.

Performance Comparison at a Glance

The efficiency of a thermoelectric material is encapsulated by the dimensionless figure of merit (ZT), defined as $ZT = (S^2\sigma T)/\kappa$, where S is the Seebeck coefficient, σ is the electrical conductivity, T is the absolute temperature, and κ is the thermal conductivity. A higher ZT value indicates a more efficient thermoelectric material. Both ZnSb and PbTe have demonstrated promising ZT values, making them suitable for waste heat recovery applications.

The table below summarizes the key thermoelectric properties of representative p-type ZnSb and n-type PbTe at various temperatures. It is important to note that these values can vary significantly based on doping, synthesis methods, and nanostructuring.

Property	Zinc Antimonide (p-type Zn _{0.94} Sb)	Lead Telluride (n-type PbTe)
Seebeck Coefficient (S)	~215 $\mu\text{V/K}$ at 673 K	~ -260 $\mu\text{V/K}$ at 420 K[1]
Electrical Conductivity (σ)	~2.5 x 10 ⁴ S/m at 673 K	~3.3 x 10 ⁴ S/m at 420 K[1]
Thermal Conductivity (κ)	~1.41 W/(m·K) at 673 K[2]	~0.5 W/(m·K) at 420 K[1]
Figure of Merit (ZT)	~0.8 at 673 K[2]	~0.35 at 420 K[1]

Lead telluride generally exhibits a higher Seebeck coefficient and lower thermal conductivity, which are desirable for high ZT values.[3][4][5] However, **zinc antimonide** is composed of more earth-abundant and less toxic elements, making it an attractive alternative.[6][7] Recent research has focused on enhancing the ZT of ZnSb through strategies like creating zinc vacancies, which can significantly increase electrical conductivity while reducing thermal conductivity.[2]

Experimental Characterization of Thermoelectric Materials

The accurate determination of a material's thermoelectric properties is crucial for assessing its potential. The following outlines the standard experimental protocols for measuring the key parameters.

Measurement of Seebeck Coefficient and Electrical Conductivity

A common method for simultaneously measuring the Seebeck coefficient and electrical conductivity is the four-probe technique.

Experimental Setup:

- A rectangular bar-shaped sample of the material is prepared.
- Four electrical contacts are made to the sample. The outer two probes are for passing a known DC current, and the inner two probes are for measuring the voltage drop.

- Two thermocouples are attached to the sample, typically near the inner voltage probes, to measure the temperature gradient.
- A heater is placed at one end of the sample to create a temperature difference (ΔT).

Procedure:

- A stable temperature gradient (ΔT) is established across the sample by the heater.
- The voltage difference (ΔV) between the two inner probes is measured. The Seebeck coefficient is then calculated as $S = -\Delta V / \Delta T$.
- A known DC current (I) is passed through the outer probes, and the resulting voltage drop (V) across the inner probes is measured.
- The electrical resistance (R) is calculated using Ohm's law ($R = V / I$).
- The electrical conductivity (σ) is then determined from the resistance, the cross-sectional area (A) of the sample, and the distance (L) between the inner probes using the formula $\sigma = L / (R \cdot A)$.

Measurement of Thermal Conductivity

The thermal conductivity is often the most challenging property to measure accurately. The laser flash diffusivity method is a widely used technique.


Experimental Setup:

- A small, thin disc-shaped sample is prepared.
- One side of the sample is coated with a thin layer of graphite to enhance energy absorption.
- A high-intensity, short-duration laser pulse is directed at the coated face of the sample.
- An infrared (IR) detector is focused on the rear face of the sample to monitor its temperature rise as a function of time.

Procedure:

- The laser pulse irradiates the front face of the sample, causing a sudden temperature increase.
- The heat diffuses through the sample to the rear face.
- The IR detector records the temperature change on the rear face over time.
- The thermal diffusivity (α) is calculated from the sample thickness (d) and the time it takes for the rear face temperature to reach half of its maximum rise ($t_{1/2}$), using the formula $\alpha = 0.1388 \cdot d^2/t_{1/2}$.
- The thermal conductivity (κ) is then calculated using the equation $\kappa = \alpha \cdot \rho \cdot C_p$, where ρ is the density of the material and C_p is its specific heat capacity. The specific heat capacity is typically measured separately using a differential scanning calorimeter (DSC).

The following diagram illustrates the general workflow for characterizing thermoelectric materials:



[Click to download full resolution via product page](#)

Thermoelectric material characterization workflow.

Fundamental Physical Mechanisms


The thermoelectric effect in semiconductors like ZnSb and PbTe arises from the interplay of charge carriers (electrons or holes) and their interaction with the crystal lattice.

The Seebeck effect is the generation of a voltage in the presence of a temperature gradient. When one end of the material is heated, charge carriers at the hot end have higher kinetic energy and diffuse towards the cold end. This migration of charge creates an internal electric field and, consequently, a voltage. The magnitude of the Seebeck coefficient is related to the asymmetry of the electronic density of states around the Fermi level.

Electrical conductivity is determined by the number of charge carriers and their mobility. Doping with appropriate elements can increase the carrier concentration and thus enhance electrical conductivity.

Thermal conductivity in these materials has two main components: electronic thermal conductivity (κ_e), due to heat carried by charge carriers, and lattice thermal conductivity (κ_l), due to heat carried by lattice vibrations (phonons). To maximize ZT, it is desirable to minimize the lattice thermal conductivity without significantly impairing the electrical conductivity. This is often achieved by introducing scattering centers for phonons, such as point defects, grain boundaries, and nanostructures.[8] Both ZnSb and PbTe possess inherently low lattice thermal conductivity, which contributes to their good thermoelectric performance.[8]

The following diagram illustrates the key physical phenomena involved in the thermoelectric effect:



[Click to download full resolution via product page](#)

Physical mechanisms of the thermoelectric effect.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermoelectric Properties of PbTe | Scientific.Net [scientific.net]
- 2. High thermoelectric performance in p-type ZnSb upon increasing Zn vacancies: an experimental and theoretical study - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 3. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 4. researchgate.net [researchgate.net]
- 5. mtixtl.com [mtixtl.com]

- 6. researchgate.net [researchgate.net]
- 7. [1207.1670] Physical properties of thermoelectric zinc antimonide using first-principles calculations [arxiv.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Thermoelectric Properties of Zinc Antimonide and Lead Telluride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077065#zinc-antimonide-vs-lead-telluride-thermoelectric-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com